

Field Trial Validation of Picarbutrazox Seed Treatments: A Comparative Guide

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Compound of Interest

Compound Name: *Picarbutrazox*

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This guide provides an objective comparison of **Picarbutrazox** seed treatments with alternative fungicides for the control of oomycete pathogens in key agricultural crops. The information is compiled from recent field trial data and regulatory assessments to support research and development decisions.

Executive Summary

Picarbutrazox is a novel fungicide belonging to the tetrazolyloximes chemical group, classified by the Fungicide Resistance Action Committee (FRAC) as Group U17 due to its unknown mode of action.^[1] It has demonstrated significant efficacy against a broad spectrum of oomycete pathogens, including species of *Pythium*, *Phytophthora*, *Phytopythium*, and *Globisporangium*, which are major causes of seed and seedling diseases in crops like corn and soybeans.^{[2][3]} Field trials have consistently shown that **Picarbutrazox** provides protection comparable or superior to existing commercial standards, making it a valuable tool for integrated disease management and fungicide resistance management.^{[4][5]}

Comparative Efficacy Data

The following tables summarize quantitative data from field trials comparing **Picarbutrazox** with other seed treatments in corn and soybean.

Corn Seed Treatment Comparison

Table 1: Effect of **Picarbutrazox** on Plant Stand and Yield in Corn[4]

Treatment	Active Ingredients	Plant Stand (plants/acre)	Yield (bushels/acre)
Untreated Control	-	~22,000	166
Picarbutrazox	Picarbutrazox	~28,500	198
Alternative 1	Metalaxyl + Trifloxystrobin	~28,000	198
Alternative 2	Metalaxyl + Ethaboxam	~28,000	198

Data from trials in corn fields with pressure from *Pythium* spp.[4]

Soybean Seed Treatment Comparison

Table 2: Effect of **Picarbutrazox** on Plant Stand in Soybean[4]

Treatment	Active Ingredients	Plant Stand (plants/acre)
Picarbutrazox	Picarbutrazox	86,000
Alternative 1	Metalaxyl + Pyraclostrobin	81,000
Alternative 2	Metalaxyl + Ethaboxam	61,000

Yield data in this soybean trial was not significantly different due to the crop's ability to compensate for plant stand variations.[4]

Table 3: Efficacy of **Picarbutrazox** in Soybean under Oomycete Pressure[2][3]

Treatment	Application Rate (g a.i./100 kg seed)	Impact on Plant Population	Impact on Yield
Base Seed Treatment*	-	Baseline	Baseline
Base + Picarbutrazox	1	Higher in 3 of 14 environments	Higher in 1 of 12 environments
Base + Picarbutrazox	2.5	Higher in 3 of 14 environments	Higher in 1 of 12 environments

*Base seed treatment included mefenoxam, fludioxonil, and sedaxane.[2]

Experimental Protocols

The data presented in this guide were generated from robust field trial protocols designed to evaluate the efficacy of seed treatments under various environmental conditions and disease pressures. A generalized experimental protocol is outlined below.

General Field Trial Protocol for Seed Treatment Efficacy

- Site Selection: Trials are conducted in fields with a history of oomycete seedling diseases to ensure adequate disease pressure.[2] Multiple locations with varying soil types and climatic conditions are chosen to assess performance across different environments.[6]
- Experimental Design: A randomized complete block design is typically used with multiple replications (e.g., four or more) for each treatment to minimize the effects of field variability.
- Treatments:
 - Untreated Control: Seed with no fungicide treatment.
 - **Picarbutrazox** Treatment: Seed treated with a specified dose of **Picarbutrazox** (e.g., 1.0 and 2.5 g a.i./100 kg of seed).[2]
 - Commercial Standard Treatments: Seed treated with registered alternative fungicides at their recommended rates for comparison (e.g., metalaxyl/mefenoxam, ethaboxam,

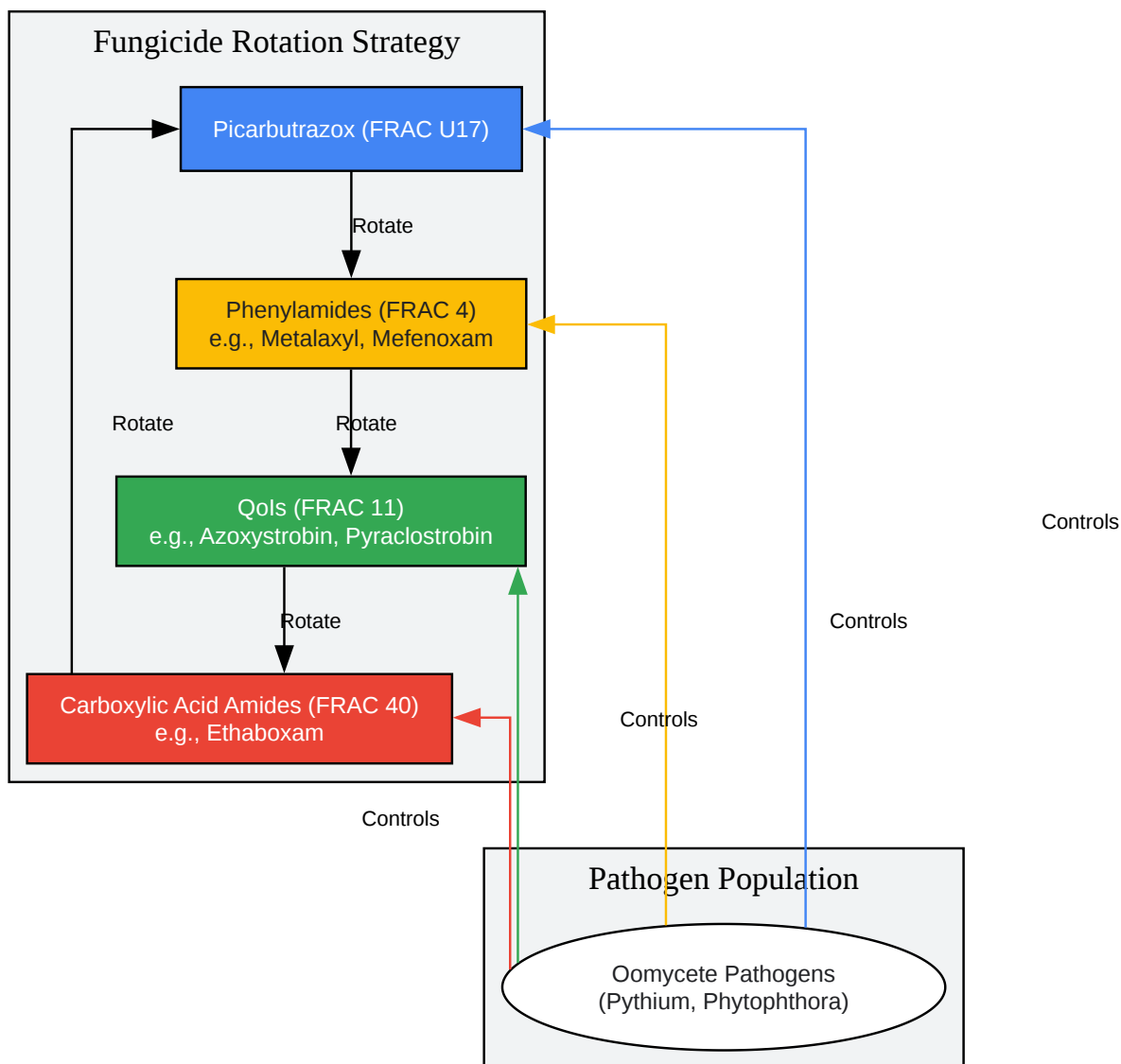
oxathiapiprolin).[4][7]

- Seed Treatment Application: Fungicides are applied to the seed using calibrated equipment to ensure accurate and uniform coverage.
- Planting: Treated seeds are planted using standard commercial planters. Plot size and seeding rates are consistent across all treatments.
- Data Collection:
 - Plant Stand: Emerged seedlings are counted at a specific growth stage (e.g., V1-V2 for soybeans) to determine the plant population per unit area.[2]
 - Disease Assessment: Seedling diseases, such as damping-off and root rot, are visually assessed and rated for incidence and severity.
 - Yield: The crop is harvested at maturity, and the grain yield is measured and adjusted for moisture content.[2]
- Statistical Analysis: Data are subjected to analysis of variance (ANOVA) to determine statistically significant differences between treatments.

Visualizations

Fungicide Resistance Management with Picarbutrazox

Picarbutrazox's novel mode of action (FRAC Group U17) makes it a critical component in fungicide resistance management programs. By rotating or combining fungicides with different modes of action, the selection pressure on pathogen populations is reduced, prolonging the effectiveness of all fungicides.

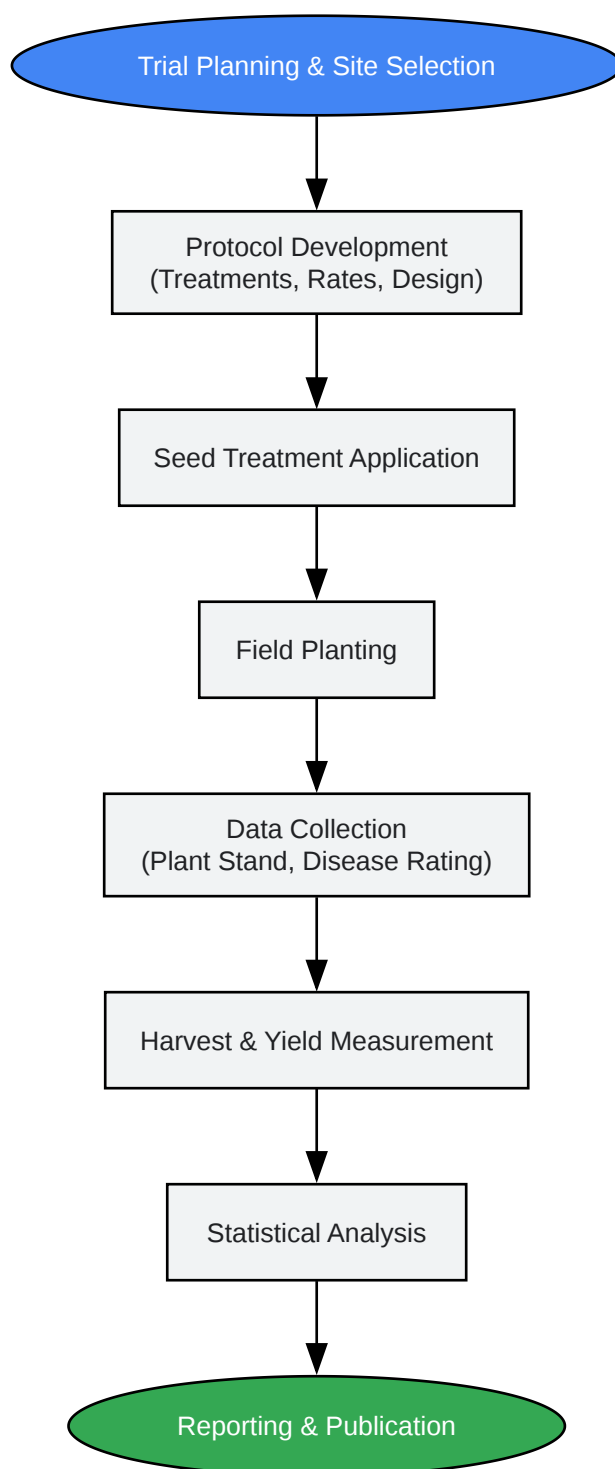


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Caption: Fungicide rotation strategy incorporating **Picarbutrazox**.

Experimental Workflow for Field Trial Validation

The following diagram illustrates the typical workflow for a field trial designed to validate the efficacy of a new seed treatment like **Picarbutrazox**.



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Caption: Generalized workflow for a seed treatment field trial.

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